

"Ethyl 3-amino-3-oxopropanoate" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-amino-3-oxopropanoate

Cat. No.: B1267595

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In-Depth Technical Guide: Ethyl 3-amino-3-oxopropanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 3-amino-3-oxopropanoate, also known as ethyl malonamate, is a valuable building block in organic synthesis, particularly in the preparation of heterocyclic compounds and molecules of pharmaceutical interest. Its bifunctional nature, possessing both an ester and a primary amide group, allows for a variety of chemical transformations. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and its role in the development of therapeutic agents.

Chemical Structure and Properties

Ethyl 3-amino-3-oxopropanoate is a relatively simple organic molecule with the chemical formula $C_5H_9NO_3$. Its structure features an ethyl ester group and a primary amide group attached to a central methylene carbon.

Table 1: Chemical Identifiers and Structural Information

Identifier	Value
IUPAC Name	ethyl 3-amino-3-oxopropanoate
CAS Number	7597-56-0
Molecular Formula	C ₅ H ₉ NO ₃
Molecular Weight	131.13 g/mol
SMILES	CCOC(=O)CC(=O)N
InChI	InChI=1S/C5H9NO3/c1-2-9-5(8)3-4(6)7/h2-3H2,1H3,(H2,6,7)

Table 2: Physicochemical Properties

Property	Value	Source
Melting Point	47-50 °C	
Boiling Point	265.6 ± 23.0 °C (Predicted)	
Density	1.136 ± 0.06 g/cm ³ (Predicted)	
Solubility	Soluble in chloroform and methanol (slightly)	
pKa (Active Methylene)	~10-11 (Estimated for similar β-keto esters)	

****Table 3: Computational Data**

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com